

4,4'-Oxydianiline-d12 molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



In-Depth Technical Guide: 4,4'-Oxydianiline-d12

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the deuterated aromatic amine, **4,4'-Oxydianiline-d12**, including its fundamental molecular properties. It also outlines a detailed experimental protocol for its application as an internal standard in quantitative analysis and describes the critical metabolic pathway associated with the bioactivation of its non-deuterated analogue, **4,4'-Oxydianiline**.

Core Compound Data

4,4'-Oxydianiline-d12 is a stable, isotopically labeled version of 4,4'-Oxydianiline, a compound of significant interest in industrial applications and toxicological research. The incorporation of deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of the parent compound.

Table 1: Molecular Properties of 4,4'-Oxydianiline-d12 and its Non-Deuterated Analog



Property	4,4'-Oxydianiline-d12	4,4'-Oxydianiline
Chemical Formula	C12D12N2O	C12H12N2O[1]
Molecular Weight	212.31	200.24 g/mol [1]
Isotopic Purity	Typically ≥ 97 atom % D	Not Applicable
Appearance	Colorless crystalline solid	Colorless crystalline solid[1]

Experimental Protocols

Quantitative Analysis of 4,4'-Oxydianiline in Biological Matrices using 4,4'-Oxydianiline-d12 as an Internal Standard by LC-MS/MS

This protocol provides a framework for the sensitive and accurate quantification of 4,4'-Oxydianiline in biological samples, such as plasma or tissue homogenates. The use of a stable isotope-labeled internal standard like **4,4'-Oxydianiline-d12** is crucial for correcting for variability during sample preparation and analysis.

1. Sample Preparation:

- Spiking: To each biological sample, calibration standard, and quality control sample, add a
 known concentration of 4,4'-Oxydianiline-d12 solution (in a compatible solvent like
 methanol) as the internal standard (IS).
- Extraction: Perform a liquid-liquid extraction or solid-phase extraction to isolate the analyte and internal standard from the biological matrix.
- Reconstitution: Evaporate the extraction solvent and reconstitute the residue in a mobile phase-compatible solvent for LC-MS/MS analysis.

2. LC-MS/MS Analysis:

Chromatography: Employ a reverse-phase C18 column with a gradient elution using a
mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic
acid (B).



- Mass Spectrometry: Operate a triple quadrupole mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor the specific precursor-to-product ion transitions for both 4,4'-Oxydianiline and 4,4'-Oxydianiline-d12.
- Quantification: Create a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards. Determine the concentration of 4,4'-Oxydianiline in the unknown samples from this curve.
- 3. Data Analysis:
- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the analyte/IS peak area ratio for all samples.
- Use the linear regression equation from the calibration curve to calculate the concentration of 4,4'-Oxydianiline in the unknown samples.

Signaling Pathways and Logical Relationships Metabolic Bioactivation of 4,4'-Oxydianiline

The carcinogenicity of 4,4'-Oxydianiline is linked to its metabolic activation into reactive intermediates that can bind to cellular macromolecules like DNA, leading to mutations.[2][3] This bioactivation process is primarily initiated by cytochrome P450 enzymes in the liver.

The following diagram illustrates the key steps in the metabolic activation of 4,4'-Oxydianiline.



Phase I Metabolism 4,4'-Oxydianiline Cytochrome P450 (e.g., CYP1A2) N-hydroxy-4,4'-Oxydianiline N-acetyltransferase (NAT) Phase II Metabolism N-acetoxy-4,4'-Oxydianiline Spontaneous decomposition Arylnitrenium Ion (Reactive Intermediate) Covalent Binding Cellular Damage **DNA Adducts** Mutations & Carcinogenesis

Metabolic Bioactivation Pathway of 4,4'-Oxydianiline

Click to download full resolution via product page

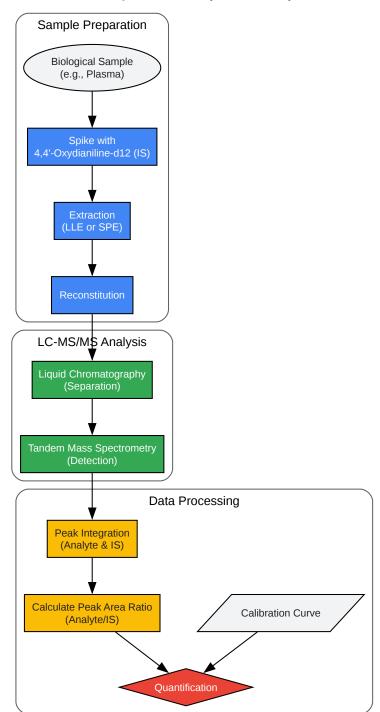
Caption: Metabolic activation of 4,4'-Oxydianiline to a reactive arylnitrenium ion.



Experimental Workflow for Quantitative Analysis

The following diagram outlines the logical workflow for the quantitative analysis of 4,4'-Oxydianiline using its deuterated analog as an internal standard.





Workflow for Quantitative Analysis of 4,4'-Oxydianiline

Click to download full resolution via product page

Caption: Logical workflow for the quantification of 4,4'-Oxydianiline.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Strategies to Mitigate the Bioactivation of Aryl Amines PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. N-acetyltransferase metabolism and DNA damage following exposure to 4,4'-oxydianiline in human bronchial epithelial cells PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 4,4'-Oxydianiline 15th Report on Carcinogens NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4,4'-Oxydianiline-d12 molecular weight and formula].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b561028#4-4-oxydianiline-d12-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com